

1,4-Benzodioxan-6-amine: Technical Safety & Handling Guide[1]

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Compound of Interest

Compound Name: 1,4-Benzodioxan-6-amine

CAS No.: 22013-33-8

Cat. No.: B116551

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CAS: 22013-33-8 Synonyms: 6-Amino-1,4-benzodioxane; 3,4-Ethylenedioxyaniline; 2,3-Dihydro-1,4-benzodioxin-6-amine Molecular Formula: $C_8H_9NO_2$ Molecular Weight: 151.16 g/mol [1][2][3]

Part 1: Executive Technical Summary[1]

1,4-Benzodioxan-6-amine is a privileged bicyclic scaffold in medicinal chemistry, serving as a critical intermediate in the synthesis of alpha-adrenergic antagonists (e.g., Doxazosin), serotonergic modulators, and HSF1 pathway inhibitors.[1]

While often categorized alongside generic anilines, this compound presents unique handling challenges due to its phase-transition behavior near ambient temperature (MP: 29–31°C) and its susceptibility to oxidative degradation.[1] This guide moves beyond the standard Safety Data Sheet (SDS) to provide a field-proven protocol for researchers synthesizing or manipulating this pharmacophore.

Core Safety Profile

Parameter	Classification	Critical Note
Acute Toxicity	Category 3/4 (Oral/Dermal)	Treat as TOXIC.[1][4] High permeability through skin due to lipophilicity.[1]
Physical State	Solid/Liquid Hybrid	Melts at ~30°C. Often exists as a supercooled viscous liquid or sticky solid in the lab.[1]
Reactivity	Air & Light Sensitive	Rapidly darkens (oxidizes) upon exposure to air/light.[1] Requires inert storage.[1]
Environmental	Aquatic Acute 1	Very toxic to aquatic life.[1][5] Zero-discharge handling required.[1]

Part 2: Hazard Architecture & Toxicology[1]

The "Phase-Change" Hazard

Unlike stable solids, **1,4-Benzodioxan-6-amine** has a melting point (29–31°C) that frequently overlaps with laboratory ambient temperatures.[1]

- Risk: In a warm lab (>25°C), the compound may partially melt, leading to unexpected splashing during weighing or transfer.[1]
- Permeation: As a lipophilic amine (LogP ~0.8), it penetrates the stratum corneum more aggressively in its liquid state than as a crystalline solid.[1]
- Mechanism of Toxicity: Like many aromatic amines, it can undergo metabolic activation (N-hydroxylation) leading to reactive intermediates capable of DNA adduct formation or methemoglobinemia, although specific data on the latter for this derivative is limited.[1] Always assume genotoxic potential.[1]

GHS Classification & Signal Word: DANGER[1]

- H301/H311: Toxic if swallowed or in contact with skin.[1]

- H319: Causes serious eye irritation.[1][4][5]
- H410: Very toxic to aquatic life with long-lasting effects.[1][5]

Part 3: Strategic Handling & Storage Protocols[1][2]

The "Thermal Control" Weighing Protocol

Standard weighing procedures fail with low-melting solids.[1] Use this protocol to prevent contamination and exposure.

- Assessment: Check the physical state.[1][6][7][8] If it is a sticky semi-solid, do not attempt to scrape it with a spatula (risk of aerosol/flick).[1]
- State Manipulation:
 - Option A (Solid Transfer): Chill the reagent bottle in a 4°C fridge or ice bath for 20 minutes to fully solidify.[1] Chip the solid with a chilled spatula.
 - Option B (Liquid Transfer): Warm the bottle in a 35°C water bath until fully molten. Pipette the liquid using a positive-displacement pipette to ensure accuracy and prevent dripping.[1]
- Atmosphere: Perform all transfers under a gentle stream of Nitrogen or Argon.[1]

Storage Hierarchy[1]

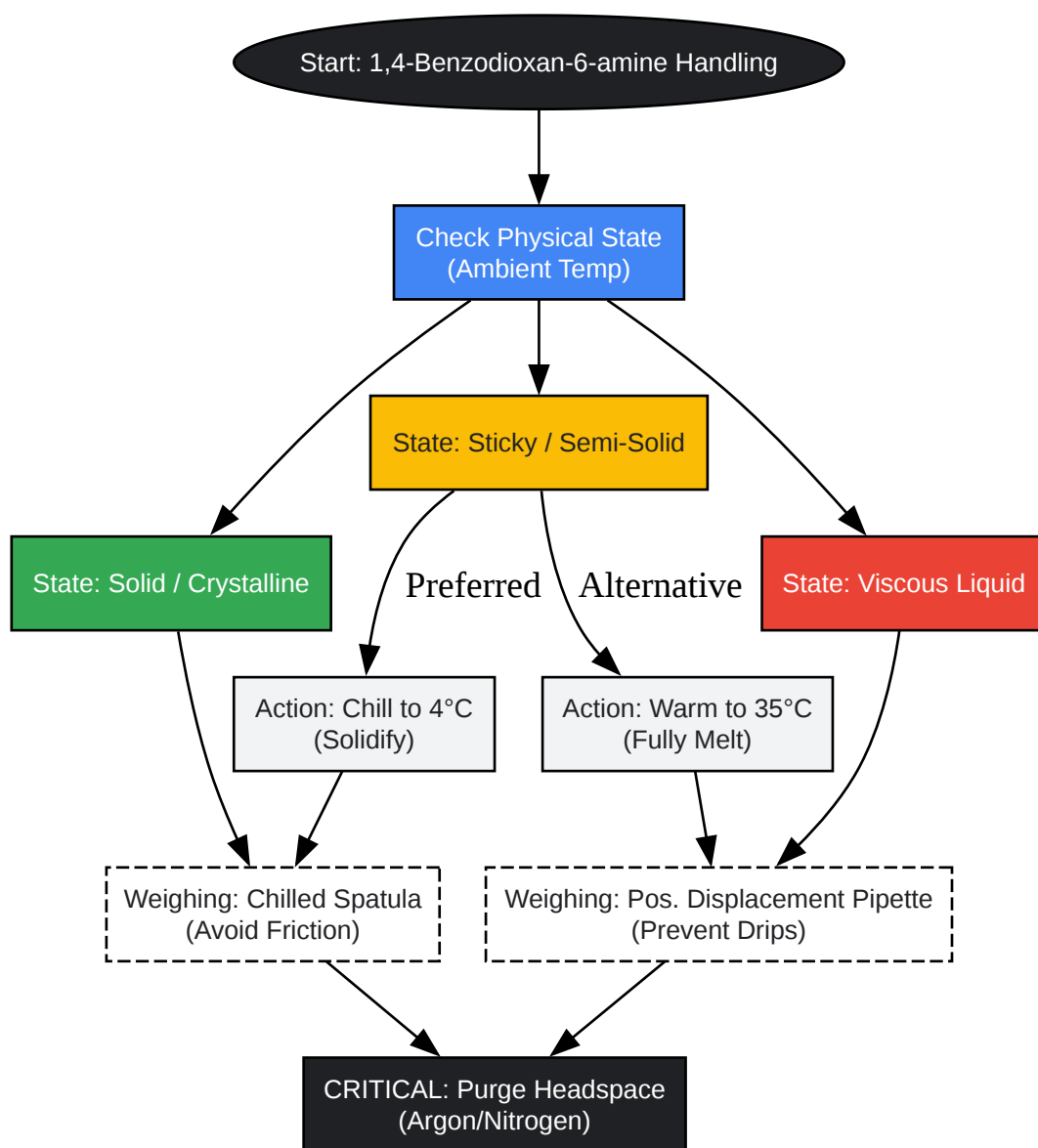
- Primary Container: Amber glass vial with a Teflon-lined septa cap.[1]
- Atmosphere: Headspace purged with Argon (heavier than air, better protection for the liquid surface).[1]
- Temperature: 2–8°C.[1]
- Secondary Containment: Sealed polyethylene bag with a desiccant packet, placed inside a secondary rigid container.

Engineering Controls & PPE[1]

- Ventilation: Handle strictly within a certified chemical fume hood.[\[1\]](#)
- Glove Selection:
 - Standard Nitrile (0.11 mm): Insufficient for prolonged contact with the liquid phase.[\[1\]](#)
 - Recommended: Double-gloving. Inner layer: Nitrile.[\[1\]](#) Outer layer: Laminate (Silver Shield/4H) or thick Nitrile (>0.2 mm).[\[1\]](#) Change outer gloves immediately upon splash.[\[1\]](#)
- Respiratory: If fume hood is unavailable (not recommended), a full-face respirator with ABEK (Organic Vapor/Acid Gas) cartridges is required.[\[1\]](#)

Part 4: Experimental Workflow Visualization

The following diagram outlines the decision logic for handling **1,4-Benzodioxan-6-amine** based on its physical state.



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Caption: Decision matrix for handling low-melting point amines to minimize exposure risks.

Part 5: Emergency Response Framework

Exposure Response

- Skin Contact (Molten/Liquid):
 - Blot, Don't Rub: Gently blot excess liquid with a dry absorbent pad.^[1] Rubbing increases absorption.^[1]

- Flush: Wash with copious amounts of soap and water for 15 minutes.[1]
- Neutralize: A mild acidic wash (2% acetic acid or vinegar) can help solubilize the amine for removal, followed by soap/water.[1]
- Eye Contact: Immediate irrigation for 15 minutes.[1] Consult an ophthalmologist.

Spill Management (Self-Validating Protocol)

- Minor Spill (<5g):
 - Isolate: Evacuate the immediate area.
 - Solidify (If liquid): Cover with dry ice or sand to increase viscosity/solidify.[1]
 - Absorb: Use an amine-specific absorbent or vermiculite.[1]
 - Clean: Wipe surface with 1M HCl (converts amine to water-soluble hydrochloride salt), then water.[1]
 - Validation: Check surface pH. It should be neutral. Use UV light (365nm) to check for fluorescent residues (many benzodioxanes fluoresce).[1]

Part 6: Waste Management & Deactivation[1]

Do not dispose of down the drain. This compound is highly toxic to aquatic life.[1][5]

- Chemical Deactivation (Pre-Disposal):
 - Dissolve waste material in a combustible solvent (e.g., acetone).[1]
 - Slowly add 10% HCl to convert the free amine to the hydrochloride salt (reduces volatility and skin permeability).[1]
- Disposal Path:
 - Label as "Toxic Organic Waste (Amine Salts)".[1]

- Route to high-temperature incineration equipped with an afterburner and scrubber (to manage NOx emissions).[1]

References

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